

"Glyceryl 1-monooctanoate" physical and chemical properties

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Compound of Interest

Compound Name: Glyceryl 1-monooctanoate

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Glyceryl 1-Monooctanoate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Glyceryl 1-monooctanoate, also known as monocaprylin or monooctanoin, is a monoacylglycerol consisting of a glycerol backbone esterified with one octanoic acid molecule. [1] This amphiphilic molecule possesses both a hydrophilic glycerol head and a hydrophobic 8-carbon acyl tail, making it a valuable surfactant and emulsifying agent. [2][3] It finds applications in the pharmaceutical, cosmetic, and food industries, where it is used for its emulsifying, stabilizing, and antimicrobial properties. [3][4] Notably, it has demonstrated broad-spectrum antimicrobial activity against various bacteria and fungi. This technical guide provides a comprehensive overview of the physical and chemical properties of **Glyceryl 1-monooctanoate**, detailed experimental protocols for their determination, and a visualization of its application in antimicrobial testing.

Chemical and Physical Properties

The fundamental identifiers and physicochemical properties of **Glyceryl 1-monooctanoate** are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
IUPAC Name	2,3-dihydroxypropyl octanoate
Synonyms	Monocaprylin, Monooctanoin, 1-Monoctanoyl-rac-glycerol[5]
CAS Number	502-54-5[5]
Chemical Formula	C ₁₁ H ₂₂ O ₄ [5]
Molecular Weight	218.29 g/mol [5]
InChI Key	GHBFNMLVSPCDGN-UHFFFAOYSA-N[5]
SMILES	CCCCCCCC(=O)OCC(O)CO[6]

Table 2: Physicochemical Data

Property	Value
Physical State	Solid, powder, or colorless transparent liquid[1] [4][7]
Melting Point	39.5 - 42 °C[2][3]
Boiling Point	340.0 ± 22.0 °C (Predicted)[3]
Density	1.044 ± 0.06 g/cm ³ (Predicted)[3]
Solubility	- Slightly soluble in water[2]- Soluble in chloroform and ethanol[7]
Stability	Stable under normal storage conditions. Hydrolyzes into glycerol and caprylic acid under acidic or basic conditions.[2]
Storage	Store in a freezer at -20°C in a dry, sealed container.[3][8]

Experimental Protocols

Detailed methodologies for determining key physical properties of **Glyceryl 1-monooctanoate** are outlined below.

Determination of Melting Point (Capillary Method)

This protocol describes the determination of the melting point range of a solid substance using a melting point apparatus.

Apparatus and Materials:

- Melting point apparatus
- Glass capillary tubes (sealed at one end)
- **Glyceryl 1-monooctanoate** sample, finely powdered
- Spatula
- Watch glass

Procedure:

- Sample Preparation: Place a small amount of the powdered **Glyceryl 1-monooctanoate** onto a clean, dry watch glass.
- Capillary Loading: Gently tap the open end of a capillary tube into the powdered sample until a small amount of the solid is packed into the tube. Invert the tube and tap the sealed end gently on a hard surface to compact the sample into the bottom. Repeat until the packed sample height is approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the sample holder of the melting point apparatus.
- Heating:
 - For an unknown melting point, perform a rapid preliminary heating to determine an approximate range.

- For a precise measurement, set the heating rate so the temperature rises slowly (1-2 °C per minute) as it approaches the expected melting point.
- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first droplet of liquid appears (the beginning of the melting range).
- Final Reading: Continue heating slowly and record the temperature at which the last solid crystal melts completely (the end of the melting range).
- Purity: A sharp melting range (0.5-1.0 °C) is indicative of a pure compound. Impurities tend to lower and broaden the melting range.

Determination of Solubility

This protocol provides a qualitative method for assessing the solubility of **Glyceryl 1-monooctanoate** in various solvents.

Apparatus and Materials:

- Test tubes and rack
- **Glyceryl 1-monooctanoate** sample
- Solvents (e.g., water, ethanol, chloroform)
- Pipettes or droppers
- Vortex mixer or shaker

Procedure:

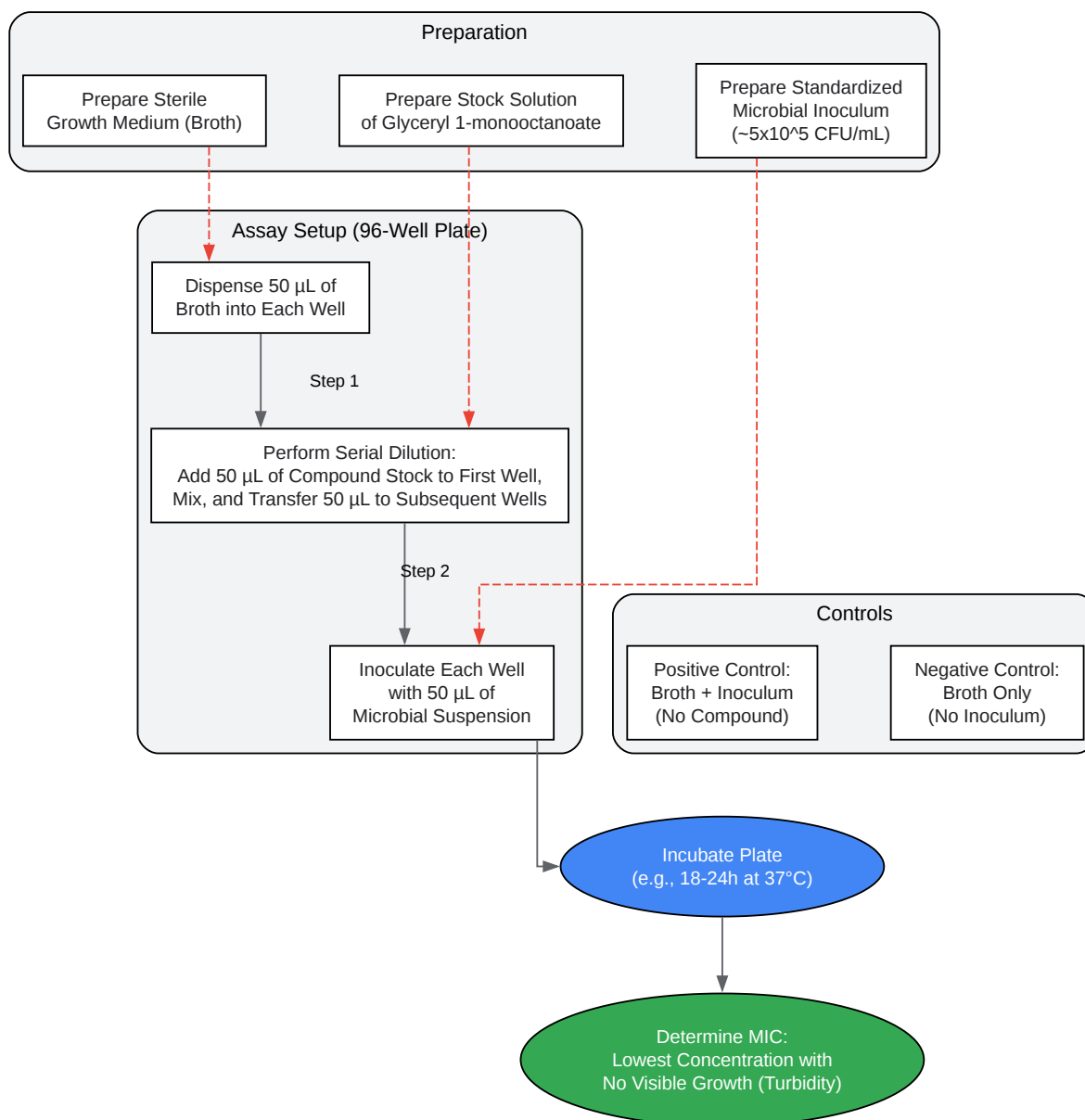
- Sample Addition: Add approximately 0.1 g of **Glyceryl 1-monooctanoate** to three separate, clean, and dry test tubes.
- Solvent Addition: To the first test tube, add 2 mL of water. To the second, add 2 mL of ethanol. To the third, add 2 mL of chloroform.
- Mixing: Vigorously shake or vortex each test tube for 1-2 minutes to ensure thorough mixing.

- Observation: Allow the tubes to stand and observe the results.
 - Soluble: The substance forms a clear, homogenous solution with no visible particles.
 - Slightly Soluble: The substance partially dissolves, potentially forming a cloudy suspension or leaving undissolved particles.
 - Insoluble: The substance does not dissolve, and two distinct layers may form, or the solid will settle at the bottom.
- Recording: Record the solubility of **Glyceryl 1-monooctanoate** in each of the tested solvents.

Biological Activity and Experimental Workflow

Glyceryl 1-monooctanoate is recognized for its antimicrobial properties, capable of inhibiting the growth of a broad spectrum of bacteria and fungi. A common method to quantify this activity is the Minimum Inhibitory Concentration (MIC) assay, which determines the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.

The following diagram illustrates a typical workflow for a broth microdilution MIC test.



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Fig 1. Workflow for Minimum Inhibitory Concentration (MIC) Assay.

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